

Application Note: Determining Goyazensolide IC50 Values Using a Resazurin-Based Cell Viability Assay

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Compound of Interest

Compound Name: Goyazensolide

Cat. No.: B1232741

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Introduction

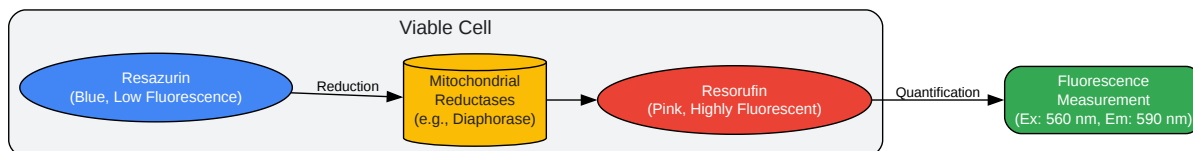
Goyazensolide, a sesquiterpene lactone derived from plants, has demonstrated potent growth-inhibitory activity in various cancer cell lines, including schwannoma and meningioma cells.[1][2] It has been identified as a powerful inhibitor of the NF- κ B pathway, which is crucial in cancer cell proliferation and survival, leading to apoptosis and cell cycle arrest.[3][4][5] The half-maximal inhibitory concentration (IC50) is a critical parameter for quantifying the potency of a compound like **Goyazensolide**. This value represents the concentration of the drug required to inhibit a specific biological process, such as cell proliferation, by 50%.

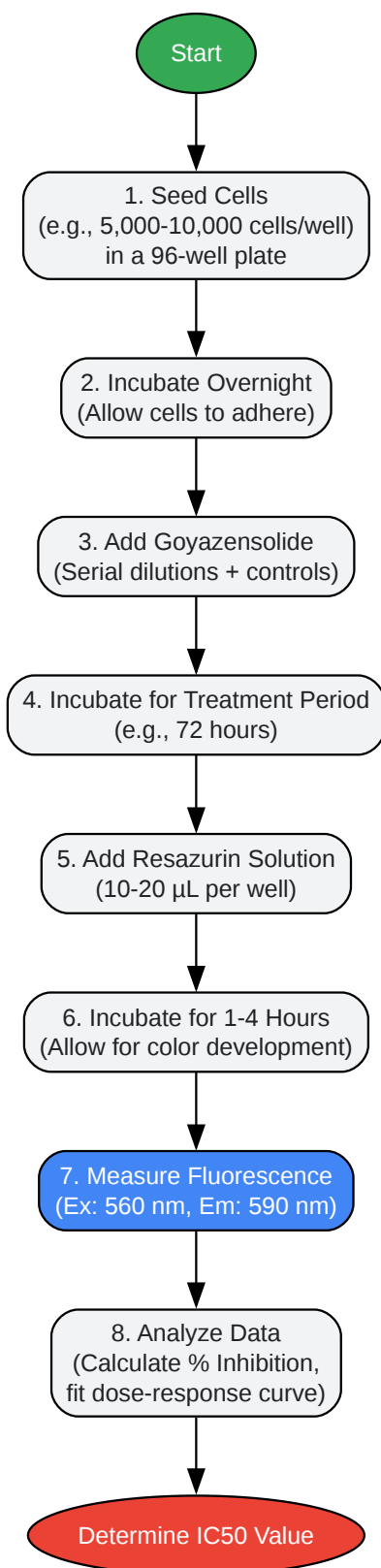
The resazurin assay is a widely used, reliable, and sensitive method for measuring cell viability and cytotoxicity.[6][7] The assay's principle is based on the reduction of the blue, non-fluorescent dye, resazurin, to the pink, highly fluorescent resorufin by metabolically active cells.[8][9][10] This conversion is carried out by intracellular dehydrogenase enzymes in viable cells.[6][9] The resulting fluorescence intensity is directly proportional to the number of living cells, making it an ideal method for assessing the cytotoxic effects of **Goyazensolide** and determining its IC50 value.[8][11]

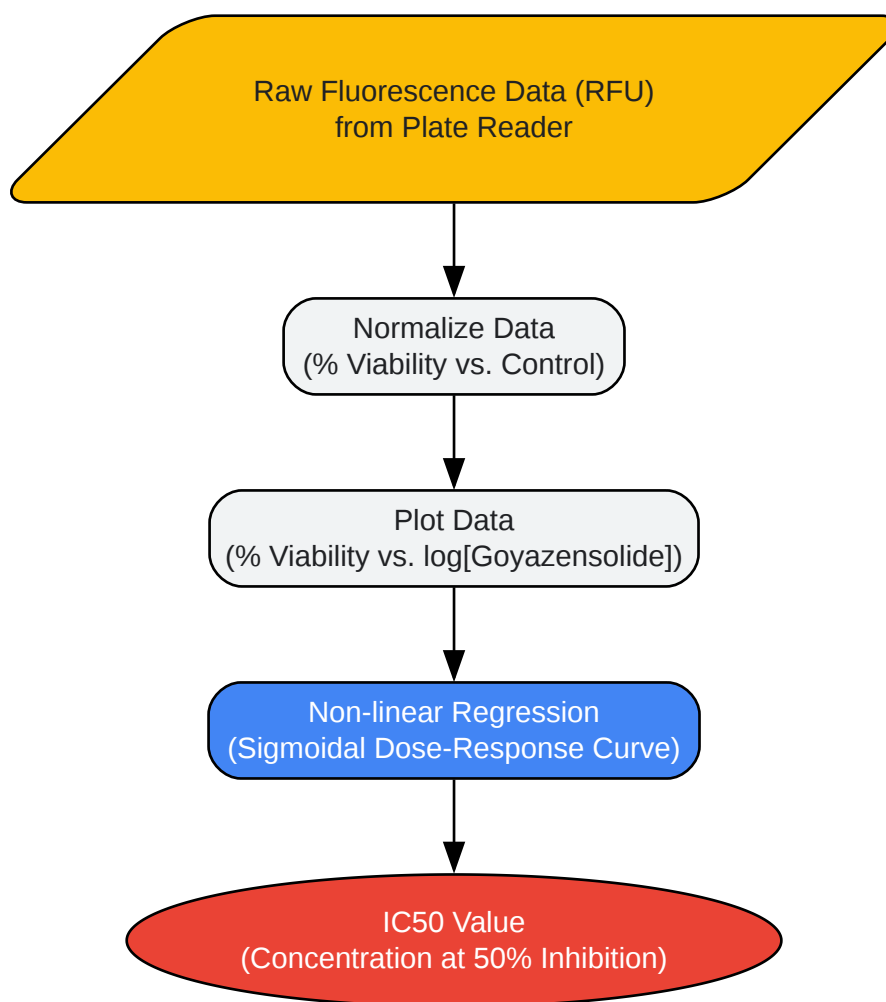
Principle of the Resazurin Assay

The core of the assay lies in the metabolic capacity of viable cells. Resazurin, a cell-permeable dye, is internalized and reduced primarily by mitochondrial enzymes within healthy cells.[6] This

irreversible reduction converts the oxidized, blue resazurin into the fluorescent compound resorufin.[9] The amount of resorufin produced can be quantified using a fluorescence microplate reader, providing a direct measure of the number of viable cells in the sample.[12]







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